

# Technical Guide: Synthesis and Properties of Phenylpropanone Derivatives

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-(2,4,6-Trifluorophenyl)propan-1-one**

Cat. No.: **B1303398**

[Get Quote](#)

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

**Disclaimer:** Extensive searches for "**1-(2,4,6-Trifluorophenyl)propan-1-one**" did not yield a specific CAS number or detailed experimental data in publicly accessible scientific literature and chemical databases. This suggests that this particular compound may not be well-characterized or widely reported.

This guide therefore focuses on a structurally similar compound, **1-(2,4,6-Trichlorophenyl)propan-2-one**, for which a detailed synthesis protocol is available. Additionally, this paper provides information on other trifluorinated isomers of phenylpropanone to offer a broader context for researchers in this field.

## Section 1: Profile of **1-(2,4,6-Trichlorophenyl)propan-2-one**

This section details the physicochemical properties and a known synthesis protocol for **1-(2,4,6-Trichlorophenyl)propan-2-one**.

## Physicochemical Data

A summary of the key quantitative data for **1-(2,4,6-Trichlorophenyl)propan-2-one** is presented in the table below.

Property	Value	Reference
CAS Number	1228284-86-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> Cl <sub>3</sub> O	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	237.5 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	Typically ≥95%	<a href="#">[1]</a> <a href="#">[3]</a>
Monoisotopic Mass	235.95625 Da	<a href="#">[5]</a>

## Experimental Protocol: Synthesis of 1-(2,4,6-Trichlorophenyl)propan-2-one

The following protocol describes the synthesis of 1-(2,4,6-trichlorophenyl)propan-2-one from 1-(4-chlorophenyl)acetone-2.[\[2\]](#)

### Materials:

- 1-(4-chlorophenyl)acetone-2 (16.8 g, 0.1 mol)
- Carbon tetrachloride (100 ml)
- N-chlorosuccinimide (29.4 g, 0.22 mol)
- Water
- Anhydrous magnesium sulfate
- Methanol

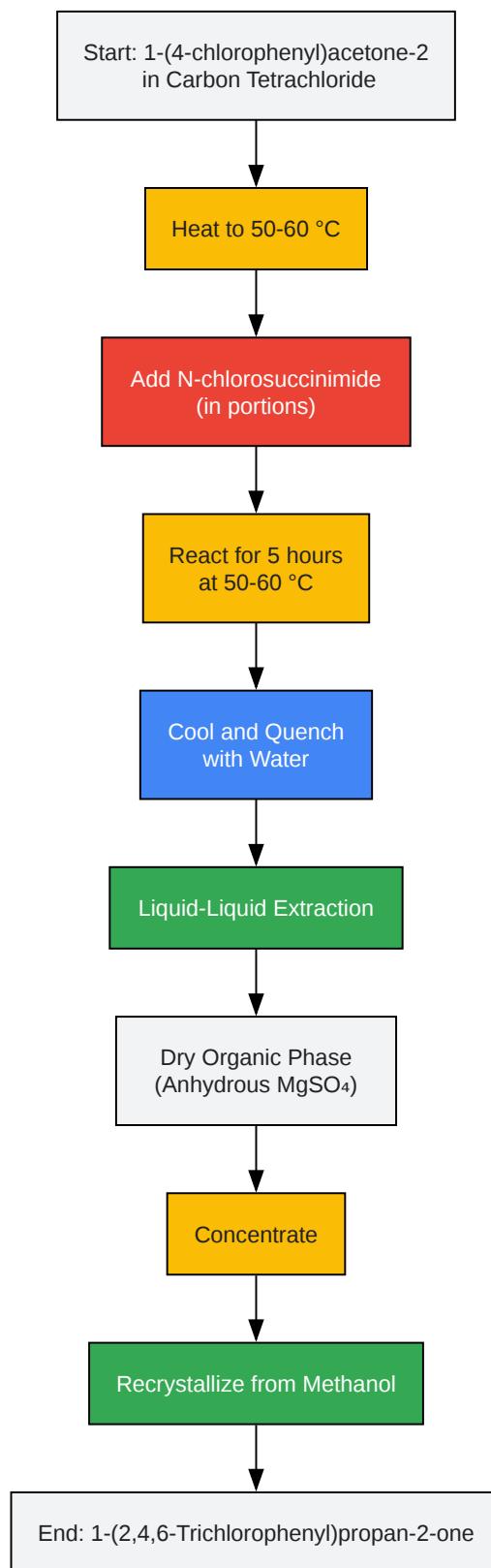
### Equipment:

- 250 mL four-neck reaction flask
- Stirrer
- Thermometer

- Condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Recrystallization apparatus

**Procedure:**

- To a 250 mL four-neck reaction flask equipped with a stirrer, thermometer, and condenser, add 16.8 g (0.1 mol) of 1-(4-chlorophenyl)acetone-2 and 100 ml of carbon tetrachloride.
- Heat the mixture to 50-60 °C.
- Add 29.4 g (0.22 mol) of N-chlorosuccinimide in portions.
- After the addition is complete, continue the reaction for 5 hours at 50-60 °C.
- After cooling, add 100 g of water to the reaction mixture.
- Separate the organic layer. The aqueous layer is extracted with carbon tetrachloride.
- Combine the organic phases, wash with water, and dry over anhydrous magnesium sulfate.
- Concentrate the solution to obtain the solid product.
- Recrystallize the obtained solid from a 1:1 methanol solution to yield a brownish-yellow solid (21.3 g, 90% yield).[\[2\]](#)

[Click to download full resolution via product page](#)

Synthesis workflow for 1-(2,4,6-Trichlorophenyl)propan-2-one.

## Section 2: Related Trifluorophenyl Propanone Isomers

While data for the specifically requested compound is unavailable, several trifluorinated isomers are documented and commercially available. These may serve as alternative starting materials or reference compounds for researchers.

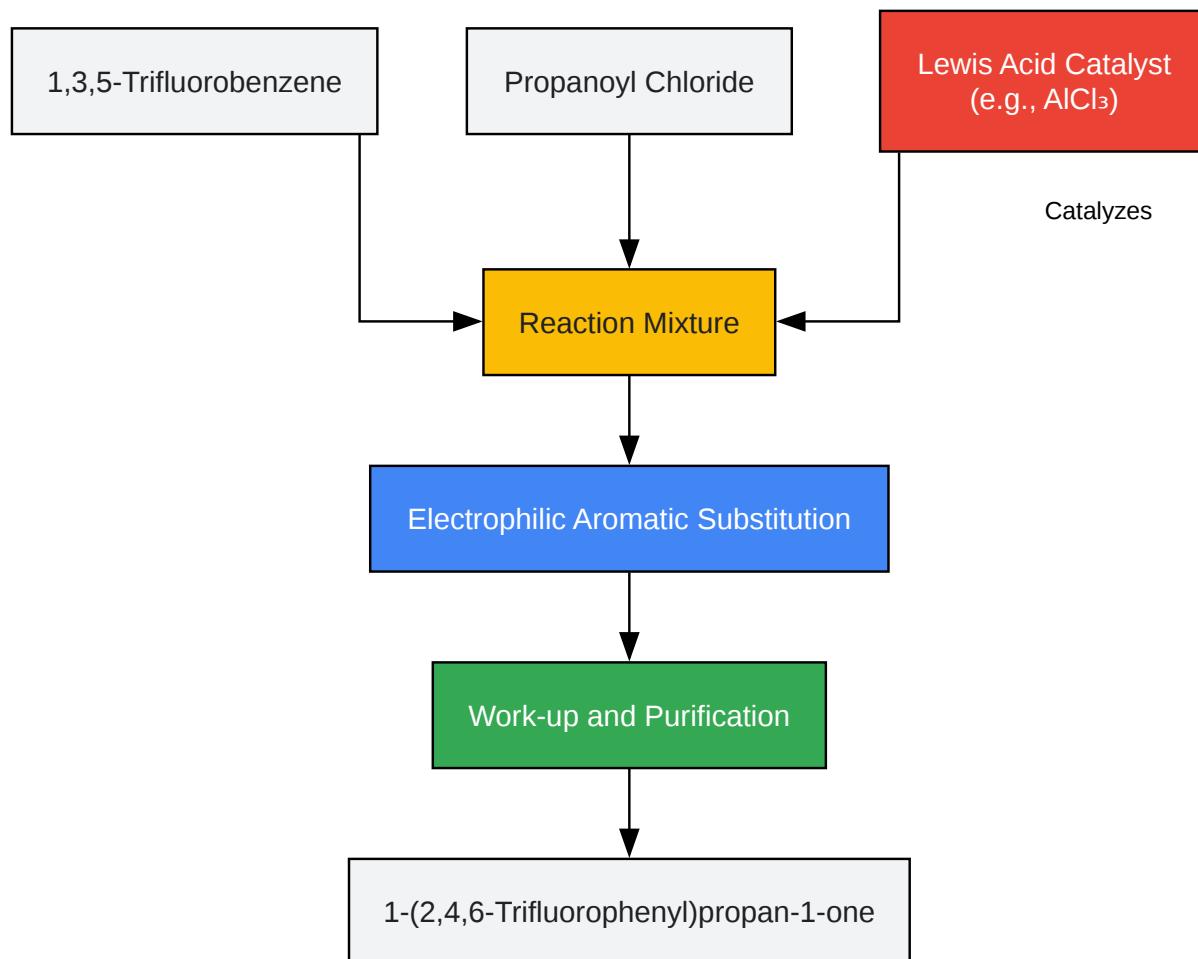
Compound Name	CAS Number	Molecular Formula	Molecular Weight
1-(2,3,6- Trifluorophenyl)propan-1-one	1305324-34-8	C <sub>9</sub> H <sub>7</sub> F <sub>3</sub> O	188.15 g/mol
1-(2,4,5- Trifluorophenyl)propan-1-one	1305324-02-0	C <sub>9</sub> H <sub>7</sub> F <sub>3</sub> O	188.15 g/mol

## Section 3: Conceptual Synthetic Pathway

A plausible synthetic route for the target molecule "**1-(2,4,6-Trifluorophenyl)propan-1-one**" would be a Friedel-Crafts acylation of 1,3,5-trifluorobenzene with propanoyl chloride. This reaction is a fundamental method for the synthesis of aryl ketones.

## General Principles of Friedel-Crafts Acylation

Friedel-Crafts acylation involves the reaction of an aromatic ring with an acylating agent, typically an acyl halide or anhydride, in the presence of a Lewis acid catalyst. The Lewis acid activates the acylating agent, making it a more potent electrophile for the aromatic substitution reaction.



[Click to download full resolution via product page](#)

Conceptual workflow for Friedel-Crafts acylation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 1-(2,4,6-Trichlorophenyl)propan-2-one | 1228284-86-3 | Benchchem [benchchem.com]
- 2. 1-(2,4,6-Trichlorophenyl)propan-2-one synthesis - chemicalbook [chemicalbook.com]

- 3. 1-(2,4,6-trichlorophenyl)propan-2-one 95% | CAS: 1228284-86-3 | AChemBlock  
[achemblock.com]
- 4. anaxlab.com [anaxlab.com]
- 5. PubChemLite - 1-(2,4,6-trichlorophenyl)propan-2-one (C9H7Cl3O)  
[pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [Technical Guide: Synthesis and Properties of Phenylpropanone Derivatives]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1303398#1-2-4-6-trifluorophenyl-propan-1-one-cas-number>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)